

# Meta-analysis of clinical trial data for ibuprofen-paracetamol efficacy

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## Ibuprofen and Paracetamol: A Meta-Analysis of Clinical Trial Efficacy

A Comparative Guide for Researchers and Drug Development Professionals

The relative efficacy of ibuprofen and paracetamol (acetaminophen) is a cornerstone of non-prescription pain and fever management. This guide provides a meta-analytical perspective on the clinical trial data, comparing the performance of these two widely used analgesics and antipyretics, both as monotherapies and in combination. The information is intended for researchers, scientists, and professionals in drug development to support evidence-based decision-making.

## Comparative Efficacy in Pain Management

Meta-analyses consistently demonstrate that ibuprofen is often superior to paracetamol for pain relief in various acute and chronic conditions. An overview of 16 systematic reviews and four individual patient data meta-analyses concluded that ibuprofen was consistently superior to paracetamol at conventional doses.<sup>[1]</sup> Another systematic review focusing on postoperative pain after wisdom tooth removal found high-quality evidence that ibuprofen (400 mg) is superior to paracetamol (1000 mg) for pain relief.<sup>[2]</sup>

The combination of ibuprofen and paracetamol has shown even greater analgesic effects than either drug alone.<sup>[3][4]</sup> This is attributed to their different mechanisms of action, providing a multimodal approach to pain management.<sup>[5]</sup>

Table 1: Efficacy of Ibuprofen vs. Paracetamol for Pain Relief

Indication	Key Findings	Supporting Evidence
Acute Pain	Ibuprofen is favored over paracetamol. <a href="#">[1]</a>	A meta-analysis showed a Risk Ratio (RR) of 1.47 for at least 50% pain relief at six hours, favoring 400 mg ibuprofen over 1000 mg paracetamol. <a href="#">[2]</a>
Osteoarthritis	Ibuprofen is favored over paracetamol. <a href="#">[1]</a>	A randomized controlled trial showed that two combination tablets of ibuprofen (400 mg)/paracetamol (1000 mg) were superior to paracetamol alone for pain relief at day 10. <a href="#">[6]</a>
Tension-Type Headache	No statistically significant difference in efficacy between the two drugs was found. <a href="#">[7]</a>	Ibuprofen (OR: 1.73) showed slightly better efficacy than paracetamol (OR: 1.62) for pain-free status at 2 hours. <a href="#">[7]</a>
Postoperative Dental Pain	Combination therapy of ibuprofen and paracetamol provides superior pain relief compared to monotherapy. <a href="#">[4]</a>	A study showed that ibuprofen 400 mg/paracetamol 1000 mg had significantly better pain relief scores than either drug alone. <a href="#">[4]</a>
Low Back Pain	Combination of paracetamol and an NSAID (like ibuprofen) reduced pain more than NSAID monotherapy in the immediate term. <a href="#">[8]</a>	Mean Difference (MD) of -6.2 in pain scores for paracetamol plus ibuprofen vs. ibuprofen alone. <a href="#">[8]</a>

## Comparative Efficacy in Fever Reduction (Antipyresis)

In pediatric populations, ibuprofen has demonstrated greater efficacy in reducing fever compared to paracetamol. A meta-analysis of 19 studies involving over 241,000 children found

that ibuprofen was more effective than paracetamol at reducing fever in children under two years old, with a similar safety profile.[9][10]

Combined or alternating therapy of ibuprofen and paracetamol has been shown to be more effective in reducing body temperature than monotherapy, although the clinical relevance of this modest benefit is debated.[11]

Table 2: Efficacy of Ibuprofen vs. Paracetamol for Fever Reduction in Children

Comparison	Key Findings	Supporting Evidence
Monotherapy	Ibuprofen is more effective than paracetamol in reducing temperature.[9][10]	A meta-analysis found ibuprofen resulted in a greater temperature reduction at <4 hours (Standardized Mean Difference [SMD] -0.38) and at 4-24 hours (SMD -0.24) compared to paracetamol in children <2 years.[10]
Combined/Alternating Therapy vs. Monotherapy	Combined or alternating therapy is more effective at reducing temperature than monotherapy.[11]	The proportion of children reaching apyrexia at 4 and 6 hours was significantly higher with combined treatment compared to monotherapy.[11]
Safety Profile	Ibuprofen and paracetamol have a similar safety profile for short-term use in children.[9][12]	A meta-analysis found no significant difference in the incidence of adverse events between the two drugs in febrile children.[11]

## Experimental Protocols and Methodologies

The findings presented are based on systematic reviews and meta-analyses of randomized controlled trials (RCTs). The general methodology for these studies is outlined below.

## Study Selection Criteria

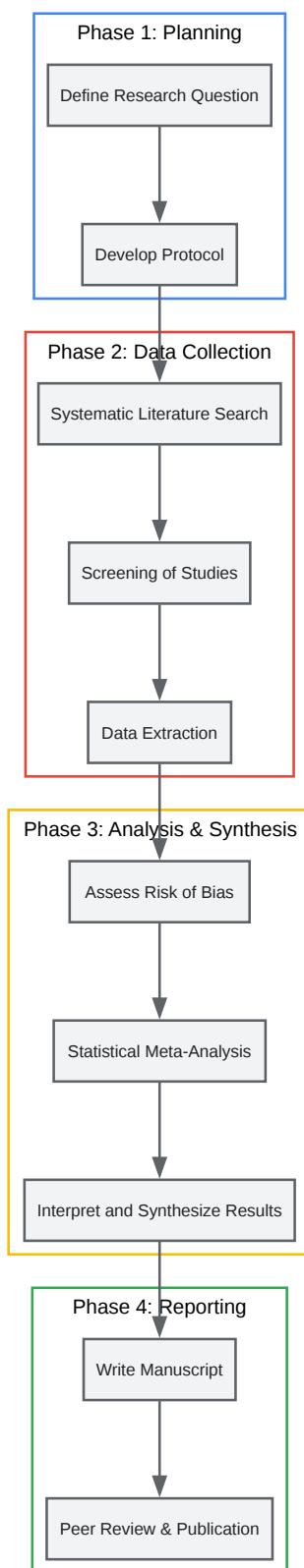
- Inclusion: Typically, only double-blind, randomized controlled clinical trials are included to minimize bias.
- Participants: Studies involve specific patient populations, such as adults with postoperative pain or children with fever.
- Interventions: The trials compare standard doses of oral ibuprofen, paracetamol, their combination, or a placebo.
- Outcome Measures: Primary outcomes for pain studies often include pain intensity scales (e.g., Visual Analog Scale - VAS) and the proportion of patients achieving at least 50% pain relief. For fever studies, the primary outcome is typically the change in body temperature.

## Data Extraction and Analysis

Two independent reviewers typically extract data from the included studies. Disagreements are resolved by a third reviewer. The extracted data includes patient demographics, interventions, and outcomes. Statistical analysis is then performed using methods such as calculating odds ratios (OR), risk ratios (RR), and standardized mean differences (SMD) with 95% confidence intervals (CI). A random-effects model is often used for meta-analysis to account for heterogeneity between studies.

## Visualizing the Evidence Workflow of a Meta-Analysis

The following diagram illustrates the typical workflow of a systematic review and meta-analysis used to generate the comparative efficacy data.

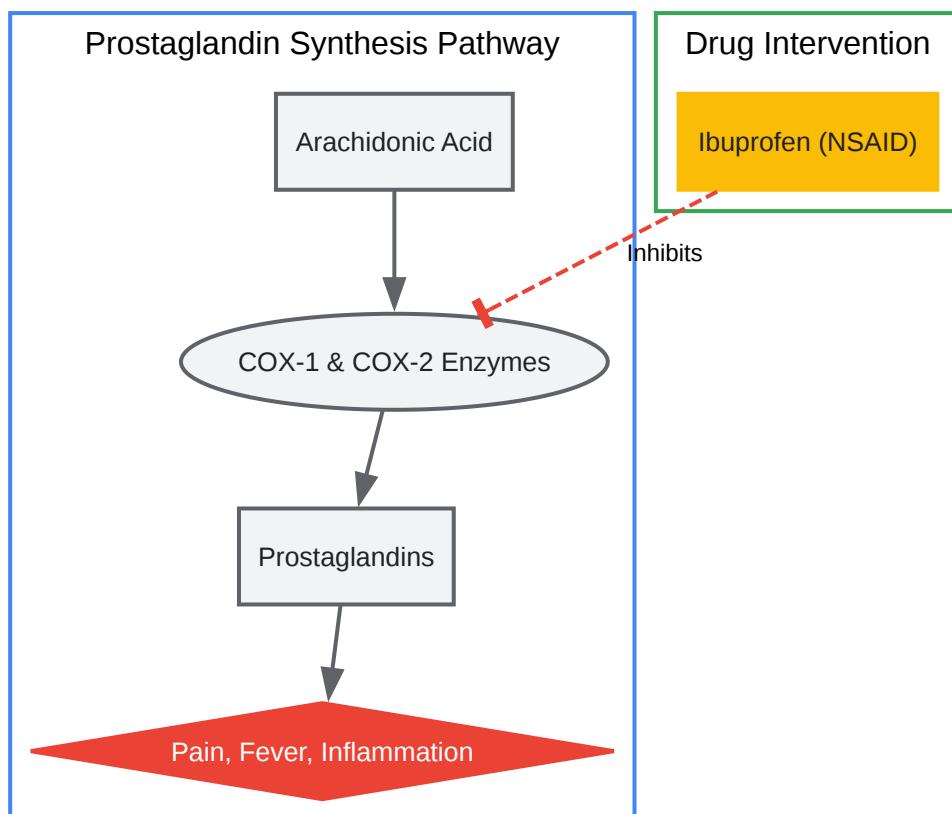


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Caption: Workflow of a systematic review and meta-analysis.

## Simplified Signaling Pathway: Mechanism of Action

This diagram illustrates the simplified mechanism of action of ibuprofen as a non-steroidal anti-inflammatory drug (NSAID) in inhibiting prostaglandin synthesis.



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Caption: Simplified mechanism of action of ibuprofen.

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